

Application Note & Protocol Optimization: Synthesis of N,5-Dimethylisoxazole-3-carboxamide

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Compound of Interest

Compound Name: *N,5-Dimethylisoxazole-3-carboxamide*
CAS No.: 27144-54-3
Cat. No.: B2616031

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Abstract

This comprehensive guide details an optimized and robust protocol for the synthesis of **N,5-dimethylisoxazole-3-carboxamide**, a valuable building block in medicinal chemistry and drug development. We will explore the synthetic strategy, beginning with the formation of the core intermediate, 5-methylisoxazole-3-carboxylic acid, and its subsequent conversion to the target carboxamide. This document provides a step-by-step protocol, delves into the rationale behind experimental choices, and offers insights into critical optimization parameters to ensure high yield and purity. The protocols described herein are designed to be self-validating, with clear benchmarks for success at each stage.

Introduction: The Significance of the Isoxazole Scaffold

The isoxazole ring is a privileged scaffold in medicinal chemistry, appearing in a wide array of pharmacologically active compounds.^{[1][2][3][4]} Its unique electronic properties and ability to participate in hydrogen bonding interactions make it a versatile component in the design of novel therapeutics. **N,5-dimethylisoxazole-3-carboxamide**, in particular, serves as a key intermediate in the synthesis of more complex molecules, including potential inhibitors of the mitochondrial permeability transition pore (mtPTP) and compounds with antitubercular or anticancer activities.^{[1][5][6]} The optimization of its synthesis is therefore a critical endeavor for researchers in drug discovery and development.

Strategic Overview of the Synthetic Pathway

The synthesis of **N,5-dimethylisoxazole-3-carboxamide** is most efficiently achieved through a multi-step process that can be broadly categorized into two key stages:

- Stage 1: Synthesis of the Isoxazole Core: Formation of the key intermediate, 5-methylisoxazole-3-carboxylic acid.
- Stage 2: Amidation: Conversion of the carboxylic acid to the final **N,5-dimethylisoxazole-3-carboxamide**.

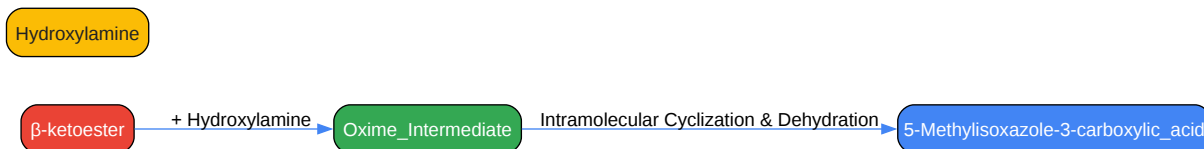
This application note will focus on a reliable and scalable approach, with an emphasis on practical considerations and optimization strategies.

Stage 1: Synthesis of 5-Methylisoxazole-3-carboxylic Acid

The formation of the 5-methylisoxazole-3-carboxylic acid core is a critical step that dictates the overall efficiency of the synthesis. A common and effective method involves the condensation of an appropriate β -ketoester with hydroxylamine.

Reaction Mechanism

The reaction proceeds through a condensation-cyclization mechanism. Initially, the β -ketoester undergoes condensation with hydroxylamine to form an oxime intermediate. Subsequent intramolecular cyclization and dehydration lead to the formation of the stable isoxazole ring.



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Caption: Reaction mechanism for the formation of the isoxazole ring.

Detailed Experimental Protocol: 5-Methylisoxazole-3-carboxylic Acid

This protocol is adapted from established procedures for the synthesis of similar isoxazole carboxylic acids.^{[7][8][9]}

Materials:

- Ethyl acetoacetate
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Ethanol
- Water
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Preparation of Hydroxylamine Solution:** In a round-bottom flask equipped with a magnetic stirrer, dissolve hydroxylamine hydrochloride in water.
- **Reaction Setup:** In a separate three-necked flask fitted with a reflux condenser and a dropping funnel, dissolve ethyl acetoacetate in ethanol.
- **Condensation and Cyclization:** Cool the ethyl acetoacetate solution in an ice bath. Slowly add a solution of sodium hydroxide in water, followed by the dropwise addition of the hydroxylamine solution.
- **Reflux:** After the addition is complete, remove the ice bath and heat the reaction mixture to reflux for 3-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Acidification:** After the reaction is complete, cool the mixture to room temperature and concentrate it under reduced pressure to remove the ethanol. Dilute the residue with water and wash with ethyl acetate to remove any unreacted starting material. Carefully acidify the aqueous layer with concentrated hydrochloric acid to a pH of 2-3, which will precipitate the 5-methylisoxazole-3-carboxylic acid.
- **Isolation and Purification:** Filter the precipitated solid, wash with cold water, and dry under vacuum to yield 5-methylisoxazole-3-carboxylic acid as a white to pale yellow solid.^[8] The product can be further purified by recrystallization if necessary.

Parameter	Optimized Condition	Expected Yield	Purity (by NMR)
Solvent	Ethanol/Water	>85%	>98%
Base	Sodium Hydroxide		
Reaction Time	3-4 hours		
pH for Precipitation	2-3		

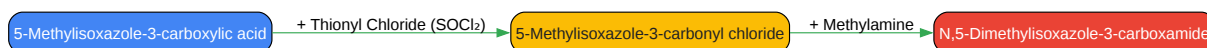
Table 1: Optimized parameters for the synthesis of 5-methylisoxazole-3-carboxylic acid.

Stage 2: Amidation to N,5-Dimethylisoxazole-3-carboxamide

The final step in the synthesis is the amidation of the carboxylic acid with methylamine. This can be achieved through several methods, with the most common being the conversion of the carboxylic acid to a more reactive acyl chloride intermediate.

Two-Step Approach: Acyl Chloride Formation and Amidation

This is a highly reliable and widely used method for carboxamide synthesis.^{[1][5][10]}



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Caption: Workflow for the two-step amidation process.

Detailed Experimental Protocol: N,5-Dimethylisoxazole-3-carboxamide

Materials:

- 5-Methylisoxazole-3-carboxylic acid
- Thionyl chloride (SOCl₂)
- Anhydrous Dichloromethane (DCM) or Toluene
- Methylamine solution (e.g., 40% in water or 2M in THF)
- Triethylamine (optional, as a base)
- Saturated sodium bicarbonate solution
- Brine

- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- **Acyl Chloride Formation:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend 5-methylisoxazole-3-carboxylic acid in anhydrous DCM. Add a catalytic amount of dimethylformamide (DMF) (1-2 drops). Slowly add thionyl chloride dropwise at 0 °C. After the addition, allow the reaction to warm to room temperature and then gently reflux for 1-2 hours until the evolution of gas ceases.
- **Removal of Excess Reagent:** Cool the reaction mixture and remove the solvent and excess thionyl chloride under reduced pressure. The resulting 5-methylisoxazole-3-carbonyl chloride is often used in the next step without further purification.[\[11\]](#)
- **Amidation:** Dissolve the crude acyl chloride in anhydrous DCM and cool to 0 °C in an ice bath. In a separate flask, prepare a solution of methylamine. Slowly add the methylamine solution to the acyl chloride solution. If using methylamine hydrochloride, a base such as triethylamine will be required. Stir the reaction mixture at 0 °C for 30 minutes and then at room temperature for 2-3 hours.
- **Work-up and Purification:** Quench the reaction with water. Separate the organic layer and wash it sequentially with saturated sodium bicarbonate solution and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product. The product can be purified by column chromatography on silica gel or by recrystallization to yield **N,5-dimethylisoxazole-3-carboxamide** as a solid.

Parameter	Optimized Condition	Expected Yield	Purity (by HPLC)
Chlorinating Agent	Thionyl Chloride	>90% (from acid)	>99%
Amine Source	Methylamine solution		
Solvent	Dichloromethane		
Reaction Temperature	0 °C to RT		

Table 2: Optimized parameters for the amidation reaction.

One-Pot Synthesis Approach

For improved efficiency, a one-pot synthesis can be employed, which bypasses the isolation of the acyl chloride intermediate. A patent describes a one-pot process starting from dimethyl oxalate and acetone, followed by condensation with a hydroxylamine salt and direct ammonification.^[12] This approach can be advantageous for large-scale production by reducing handling steps and solvent usage.

Characterization and Quality Control

The identity and purity of the synthesized **N,5-dimethylisoxazole-3-carboxamide** should be confirmed by standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and assess purity.
- Mass Spectrometry (MS): To determine the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the final compound.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups.

Safety Considerations

- Thionyl chloride is a corrosive and toxic reagent. It should be handled with extreme care in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves and safety glasses, must be worn.
- Methylamine is a flammable and corrosive gas or liquid. It should also be handled in a fume hood.
- Always consult the Safety Data Sheets (SDS) for all chemicals used in this synthesis.

Conclusion

This application note provides a detailed and optimized protocol for the synthesis of **N,5-dimethylisoxazole-3-carboxamide**. By following the outlined procedures and paying close

attention to the critical parameters, researchers can reliably produce this valuable intermediate in high yield and purity. The provided insights into the rationale behind the experimental choices and the availability of alternative one-pot methods offer flexibility for various research and development needs.

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